Technical Guide: Spectroscopic Characterization of 3-tert-Butyl-2-hydroxy-6-methylbenzaldehyde

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Compound of Interest

Compound Name:	*3-tert-Butyl-2-hydroxy-6-methylbenzaldehyde*
CAS No.:	*68591-08-2*
Cat. No.:	*B3056061*

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Introduction & Chemical Identity

3-tert-Butyl-2-hydroxy-6-methylbenzaldehyde is a critical intermediate in the synthesis of unsymmetrical salen ligands, widely used in asymmetric catalysis (e.g., Jacobsen-type catalysts). Its structural uniqueness lies in the steric bulk of the tert-butyl group at the C3 position and the electronic modulation provided by the methyl group at C6.

This guide provides a comprehensive analysis of its spectroscopic signature, essential for researchers validating the purity and identity of this ligand precursor.

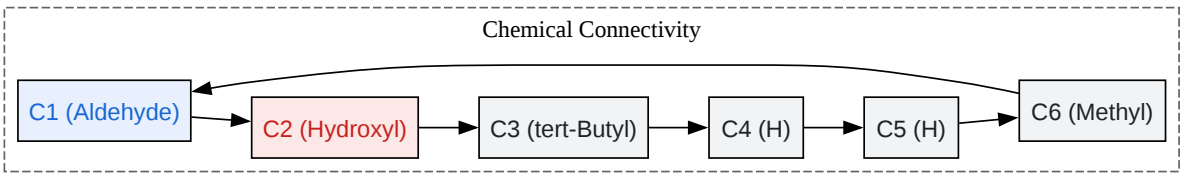
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Property	Data
IUPAC Name	3-tert-Butyl-2-hydroxy-6-methylbenzaldehyde
Common Name	3-tert-Butyl-6-methylsalicylaldehyde
CAS Registry Number	22013-23-6 (also 68591-08-2)
Molecular Formula	$C_{12}H_{16}O_2$
Molecular Weight	192.26 g/mol
Physical State	Pale yellow liquid or low-melting solid (MP: ~23–24 °C)

Structural Connectivity & Numbering

The numbering scheme used for NMR assignment is based on the benzaldehyde core:

- C1: Formyl group (-CHO) attachment
- C2: Hydroxyl group (-OH) attachment
- C3:tert-Butyl group attachment
- C4: Aromatic Proton (H-4)
- C5: Aromatic Proton (H-5)
- C6: Methyl group attachment



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Figure 1: Connectivity map for **3-tert-butyl-2-hydroxy-6-methylbenzaldehyde**.[1]

Synthesis & Preparation Context

Understanding the synthesis aids in identifying common impurities (e.g., unreacted phenol or regioisomers).

- Starting Material: 2-tert-Butyl-5-methylphenol.
- Method: Formylation via the Duff Reaction (Hexamethylenetetramine/TFA) or $SnCl_4$/Paraformaldehyde.
- Regioselectivity: The formyl group is introduced at the ortho position relative to the hydroxyl group (C6 of the phenol, which becomes C1 of the benzaldehyde).
- Common Impurities:
  - 2-tert-Butyl-5-methylphenol (Starting material): Look for absence of aldehyde proton.
  - Regioisomers: Rare due to steric blocking by the tert-butyl group.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR spectrum is characterized by the distinct downfield shift of the hydroxyl proton due to strong intramolecular hydrogen bonding with the carbonyl oxygen.

Proton NMR (H NMR)

Solvent: $CDCl_3$ (Chloroform-d) Frequency: 400 MHz (Typical)

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Shift (δ, ppm)	Multiplicity	Integration	Assignment	Coupling (J, Hz)	Notes
12.80 – 12.90	Singlet (s)	1H	-OH (Phenolic)	-	Highly deshielded due to intramolecular H-bond.
10.30 – 10.40	Singlet (s)	1H	-CHO (Aldehyde)	-	Distinctive aldehyde singlet.
7.30 – 7.35	Doublet (d)	1H	Ar-H4	J ≈ 7.6 Hz	Para to aldehyde (deshielded).
6.65 – 6.70	Doublet (d)	1H	Ar-H5	J ≈ 7.6 Hz	Para to hydroxyl (shielded).
2.60 – 2.65	Singlet (s)	3H	Ar-CH_3 (Methyl)	-	Slightly downfield due to ortho-CHO.
1.40 – 1.45	Singlet (s)	9H	-$C(CH_3)_3$ (t-Butyl)	-	Intense singlet characteristic of t-butyl.

Mechanistic Insight: The H4 proton appears further downfield (~7.3 ppm) compared to H5 because it is para to the electron-withdrawing formyl group. Conversely, the H5 proton is para to the electron-donating hydroxyl group, shielding it to ~6.7 ppm.

Carbon-13 NMR (C NMR)

Solvent: $CDCl_3$

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Shift (δ, ppm)	Type	Assignment
194.5	C=O	Formyl Carbon
163.8	C-O	C2 (Phenolic Carbon)
141.2	C-C	C6 (Methyl-bearing)
138.5	C-C	C3 (t-Butyl-bearing)
132.0	CH	C4 (Aromatic CH)
120.5	CH	C5 (Aromatic CH)
118.2	C-C	C1 (Quaternary, aldehyde-bearing)
34.8	C-C	$C(CH_3)_3$ (Quaternary t-butyl)
29.3	CH_3	$C(CH_3)_3$ (t-Butyl methyls)
18.5	CH_3	Ar-CH_3 (Aromatic Methyl)

Infrared (IR) Spectroscopy

The IR spectrum is dominated by the effects of intramolecular hydrogen bonding, which lowers the frequency of both the O-H and C=O stretches compared to non-hydrogen-bonded analogs.

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Wavenumber (cm^{-1})	Vibration Mode	Functional Group	Description
~3100 – 2700	ν(O-H)	Phenolic OH	Broad, weak band, often overlapping with C-H stretches due to strong chelation.
2960, 2870	ν(C-H)	Alkyl C-H	Strong stretches from the tert-butyl and methyl groups.
~1650 – 1640	ν(C=O)	Aldehyde	Shifted to lower frequency (red-shifted) due to conjugation and H-bonding (Normal aldehyde ~1700 cm^{-1}).
1610, 1480	ν(C=C)	Aromatic Ring	Skeletal vibrations of the benzene ring.
1390, 1360	δ(C-H)	t-Butyl	Characteristic "gem-dimethyl" doublet for t-butyl group.

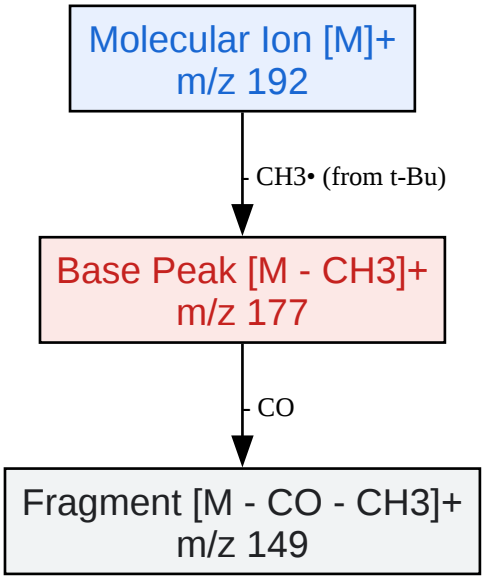
Mass Spectrometry (MS)

Ionization Mode: Electron Impact (EI, 70 eV)

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m/z	Abundance	Ion Identity	Fragmentation Pathway
192	Significant	$[M]^+$	Molecular Ion ($C_{12}H_{16}O_2$)
177	Base Peak (100%)	$[M - CH_3]^+$	Loss of a methyl radical from the tert-butyl group. This is the diagnostic peak for t-butyl aromatics.
149	Moderate	$[M - C_3H_7]^+$	Loss of isopropyl radical (complex rearrangement) or CO loss from 177.
121	Weak	$[M - C_4H_9 - O]^+$	Further fragmentation of the ring system.

Fragmentation Logic: The stability of the benzyl-type cation formed after the loss of a methyl group from the tert-butyl moiety makes the m/z 177 peak the most abundant (Base Peak).

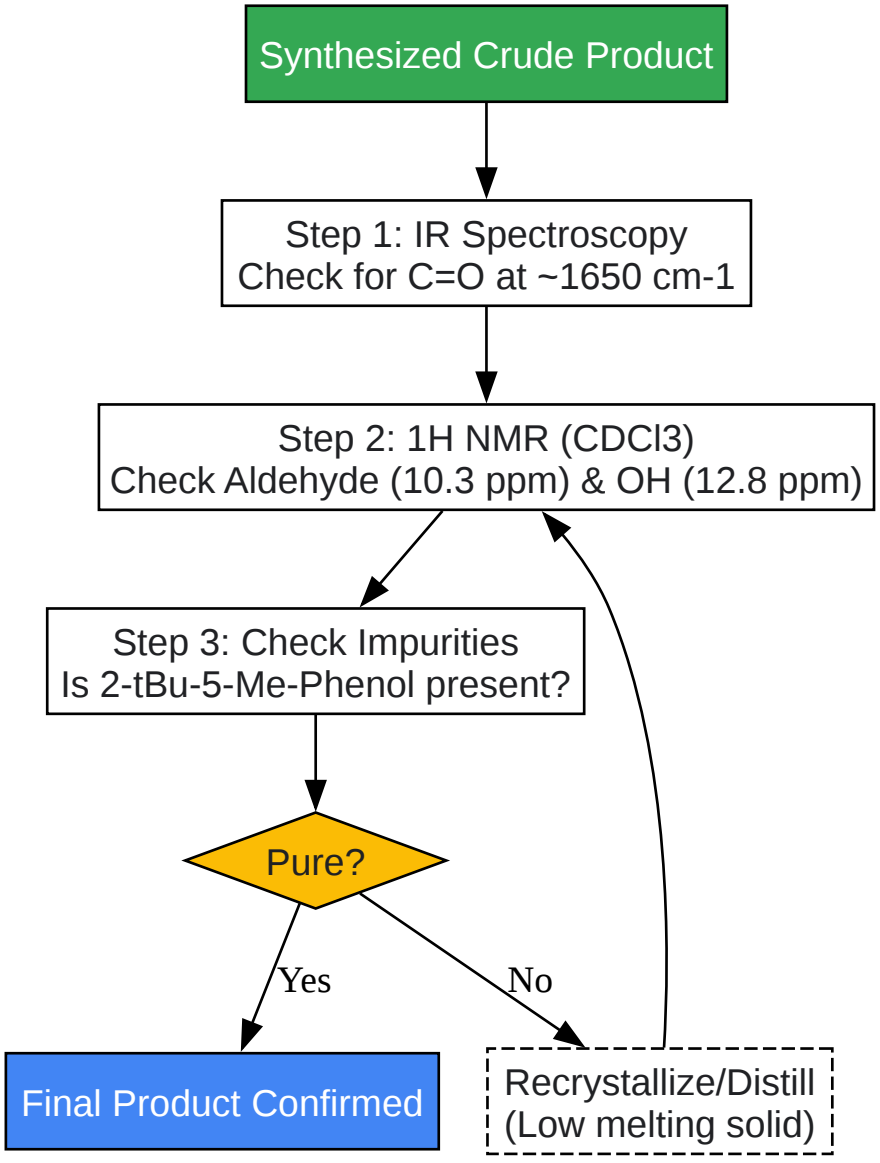


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Figure 2: Primary fragmentation pathway in Electron Impact Mass Spectrometry.

Experimental Workflow for Verification

To confirm the identity of a synthesized batch, follow this logic flow:



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Figure 3: Characterization workflow for quality control.

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